

Personal protective equipment for handling 1-Tetradecanol

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B3432809

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Essential Safety and Handling Guide for 1-Tetradecanol

This guide provides immediate, essential safety protocols and logistical information for handling **1-Tetradecanol** (also known as Myristyl Alcohol) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Safety and Properties

1-Tetradecanol is a straight-chain saturated fatty alcohol. It is a white, waxy solid at room temperature and is considered hazardous due to its potential to cause serious eye irritation.^[1]^[2] It is also very toxic to aquatic life with long-lasting effects.^[2]^[3]^[4]

Table 1: Physical and Chemical Properties of **1-Tetradecanol**

Property	Value
Synonyms	Myristyl alcohol, Tetradecyl alcohol[1][3]
CAS Number	112-72-1[3]
Molecular Formula	C ₁₄ H ₃₀ O[5]
Molar Mass	214.39 g/mol [5]
Appearance	White waxy solid[5]
Melting Point	37-40°C (98.6-104°F)[3]
Boiling Point	289°C (552.2°F)[3]
Flash Point	141°C (285.8°F)[3]
Solubility	Insoluble in water; Soluble in diethyl ether; Slightly soluble in ethanol[3][5]

Table 2: Toxicological Data for **1-Tetradecanol**

Exposure Route	Species	Value
Oral LD50	Rat	> 5000 mg/kg[5]
Dermal LD50	Rabbit	8000 mg/kg[6]
Inhalation LC50	Rat	> 1.5 mg/L air[6]

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and consistent use of appropriate PPE are critical to minimizing exposure risks.

Engineering Controls

- Ventilation: Use only with adequate ventilation.[3] A local exhaust ventilation system is recommended where solids are handled as powders to prevent dust accumulation.[7]

- Safety Stations: Ensure safety showers and eye wash stations are easily accessible and close to the workstation.[8]

Personal Protective Equipment (PPE) Protocol

The selection of PPE is based on the potential hazards present in the workplace.[3]

- Eye and Face Protection:
 - Procedure: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH-approved (US) safety goggles.[6][9]
 - Rationale: **1-Tetradecanol** is classified as causing serious eye irritation.[1][2] Direct contact can cause discomfort, tearing, and redness.[7]
- Skin and Body Protection:
 - Procedure:
 - Wear a laboratory coat and closed-toed footwear at a minimum.[3]
 - For extensive handling, wear impervious clothing or a P.V.C. apron.[7][8]
 - Select chemical-protective gloves (e.g., PVC, nitrile rubber) tested to a relevant standard such as EN 374 (Europe) or F739 (US).[7]
 - Inspect gloves for integrity before each use and replace if contaminated or damaged.[7]
 - Rationale: While not classified as a skin irritant, prolonged or repeated contact may cause redness, swelling, and dermatitis.[7] The material can cause health damage if it enters the bloodstream through cuts or abrasions.[7]
- Respiratory Protection:
 - Procedure: A respirator is generally not required with adequate engineering controls.[3] If dust is generated and ventilation is insufficient, use a NIOSH/MSHA or European Standard EN 149 approved particulate respirator (Filter type P2).[10]

- Rationale: Inhalation of dusts for prolonged periods may cause respiratory discomfort.[7]
Vapors, which can form on intense heating, may cause drowsiness and dizziness.[7]

Personal Hygiene

- Wash hands and any exposed skin thoroughly after handling the chemical and before breaks.[3][9]
- Do not eat, drink, or smoke in laboratory areas.[8]
- Remove any contaminated clothing immediately and wash it before reuse.[3]

Emergency and Disposal Plan

First Aid Measures

Immediate action is required in case of exposure.

- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open.[3] Remove contact lenses if present and easy to do.[3] If eye irritation persists, seek medical attention.[2][3]
- Skin Contact: Immediately flush the skin with running water for at least 15 minutes while removing all contaminated clothing and shoes.[3] Seek medical aid if irritation develops.[3]
- Inhalation: Move the person to fresh air.[3] If breathing is difficult, give oxygen. If the person is not breathing, give artificial respiration.[3] Seek medical attention.
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Spill Response Protocol

- Minor Spills:
 - Remove all sources of ignition.[7]
 - Ensure personal protective equipment is worn.[7]

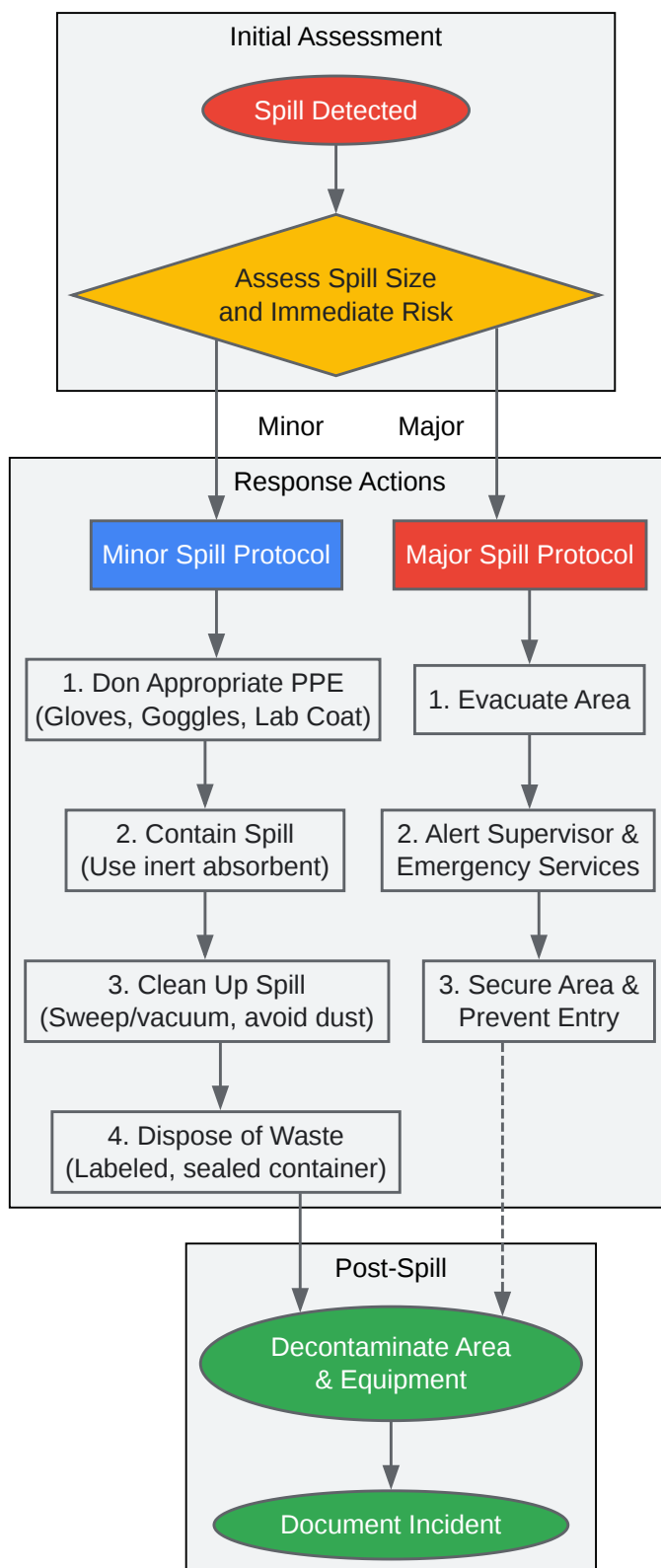
- Use dry clean-up procedures to avoid generating dust.[7]
- Vacuum, sweep up, or absorb the material with an inert substance and place it into a suitable, labeled container for disposal.[3][7]
- Major Spills:
 - Evacuate personnel from the area and alert emergency responders.[7]
 - Avoid all personal contact, including inhalation of dust.[7]
 - Contain the spillage to prevent it from entering drains or waterways, as it is very toxic to aquatic life.[1][7]

Waste Disposal Plan

- Procedure: All waste must be handled in accordance with local, state, and federal regulations.[7] Dispose of the substance and its container at an approved waste disposal plant.[2][3] Do not mix with other waste.
- Container Handling: Handle uncleaned containers as you would the product itself. Do not cut, drill, grind, or weld empty containers as residual dust may pose an explosion hazard.[7]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for responding to a **1-Tetradecanol** spill, outlining key decision points and actions.



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